

An In-depth Technical Guide to the Thermodynamic Properties of Calcium Sulfate Hydrates

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium sulfate

Cat. No.: B1196961

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of **calcium sulfate** hydrates, including gypsum ($\text{CaSO}_4 \cdot 2\text{H}_2\text{O}$), bassanite ($\text{CaSO}_4 \cdot 0.5\text{H}_2\text{O}$), and anhydrite (CaSO_4). A thorough understanding of these properties is critical in various scientific and industrial applications, from pharmaceutical formulation and drug development, where hydrates can affect stability and bioavailability, to industrial processes where scaling and phase transitions are of concern.

Thermodynamic Data of Calcium Sulfate Hydrates

The thermodynamic stability and transformations of **calcium sulfate** hydrates are governed by their fundamental thermodynamic properties. Key data for gypsum, bassanite, and anhydrite are summarized below.

Standard Molar Thermodynamic Properties at 298.15 K (25 °C)

The following table compiles the standard molar enthalpy of formation ($\Delta_f H^\circ$), standard molar Gibbs free energy of formation ($\Delta_f G^\circ$), standard molar entropy (S°), and molar heat capacity at constant pressure (C_p) for the three primary forms of **calcium sulfate**.

Property	Gypsum (CaSO ₄ ·2H ₂ O)	Bassanite (CaSO ₄ ·0.5H ₂ O)	Anhydrite (CaSO ₄)
ΔfH° (kJ/mol)	-2021.1	-1575.2	-1434.5[1]
ΔfG° (kJ/mol)	-1797.45	-1437.9	-1321.8[2]
S° (J/mol·K)	193.8[3] - 194.14[4]	~130.5 (estimated)	106.5[1] - 107.4[3]
Cp (J/mol·K)	187.2[2]	Not readily available	99.7[1] - 101.2[2]

Note: Data for bassanite is less commonly reported in standard tables and can vary based on its synthesis (α- and β-forms). The entropy value is an estimate based on typical dehydration entropies.

Heats of Hydration and Transition

The heats of hydration and transition are crucial for understanding the energy changes during phase transformations. These are often determined calorimetrically.

Transformation	Heat Evolved (kJ/mol)	Notes
Hemihydrate to Gypsum	17.15	Calculated from heats of solution.[5]
Anhydrite to Gypsum	16.69	For anhydrite prepared at 1000°C.[5]
Soluble Anhydrite to Gypsum	≥ 29.25	For soluble anhydrite from gypsum dehydration at 75°C. [5]
Soluble Anhydrite to Natural Anhydrite	≥ 12.55	[5]

Phase Transitions and Stability

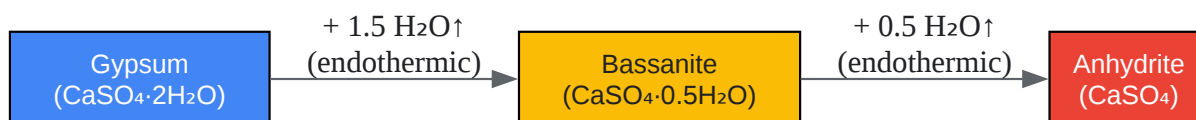
The stability of **calcium sulfate** hydrates is highly dependent on temperature and water activity (or water vapor pressure). Gypsum is the stable phase at lower temperatures, while anhydrite

is stable at higher temperatures. Bassanite (hemihydrate) is often a metastable intermediate in the dehydration of gypsum.[6][7]

The transition temperatures are subject to some variability in the literature, often due to kinetic hindrances in phase changes.[6] For the transition of gypsum to anhydrite in pure water, the transition temperature is reported to be in the range of 38-66 °C.[8] The presence of solutes, such as salts, can decrease the transition temperatures.[9]

The dehydration of gypsum typically proceeds in two steps: first to bassanite and then to anhydrite.[10]

Dehydration Pathway of Gypsum:



[Click to download full resolution via product page](#)

Dehydration pathway of gypsum to anhydrite.

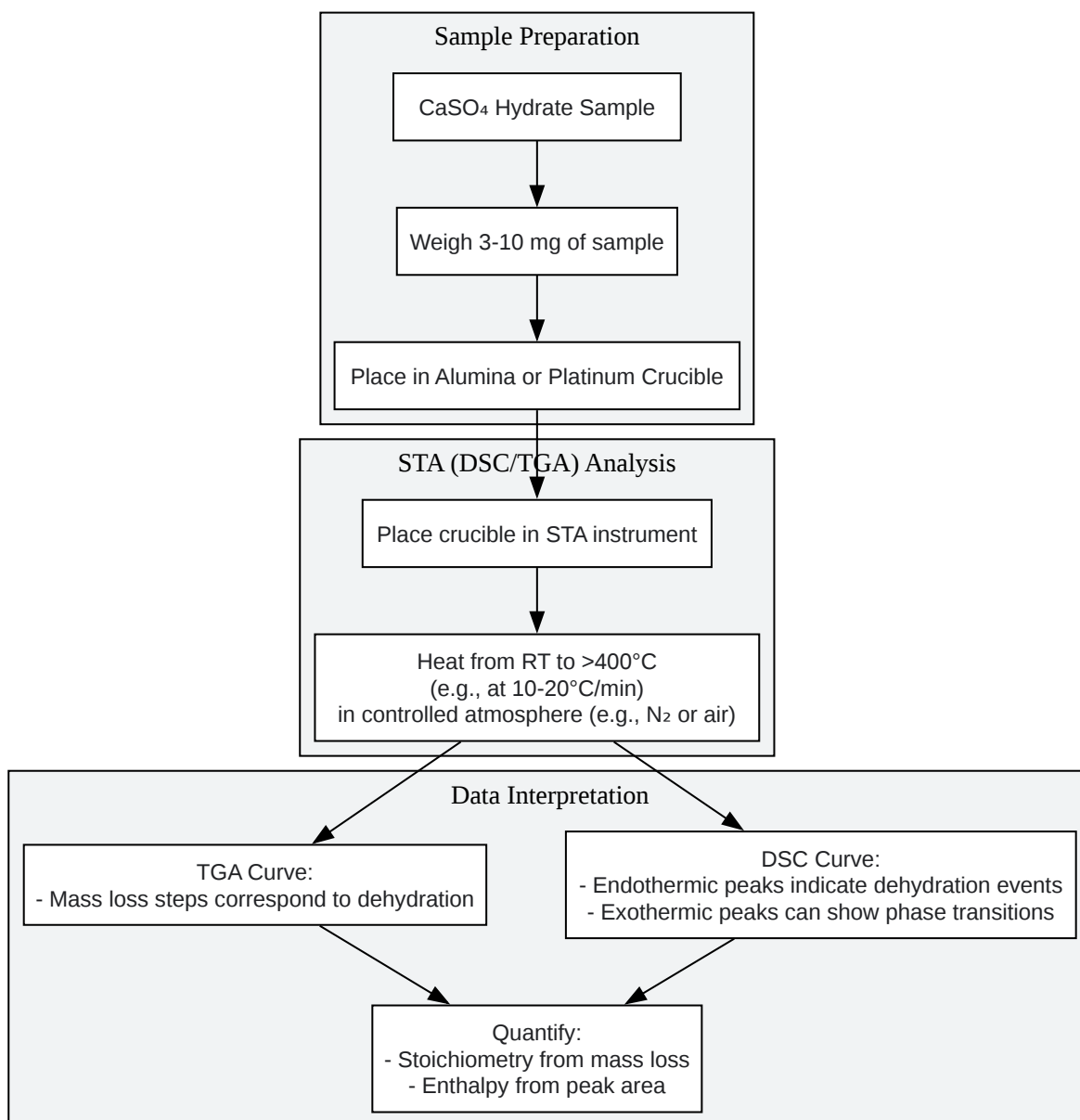
Experimental Protocols for Thermodynamic Characterization

The thermodynamic properties and phase transitions of **calcium sulfate** hydrates are primarily investigated using thermal analysis techniques.

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA)

DSC and TGA are powerful, often simultaneous (STA), techniques to study the thermodynamics of **calcium sulfate** hydrates.[11] DSC measures the heat flow associated with transitions as a function of temperature, while TGA measures changes in mass.

Experimental Workflow for Thermal Analysis:



[Click to download full resolution via product page](#)

Workflow for thermal analysis of **calcium sulfate** hydrates.

Detailed Methodology:

- **Sample Preparation:** A small, accurately weighed sample of the **calcium sulfate** hydrate (typically 3-10 mg) is placed into an appropriate crucible (e.g., aluminum or platinum).[\[12\]](#)[\[13\]](#)
- **Instrumentation and Measurement:** The crucible is placed in a simultaneous thermal analyzer (STA). The sample is heated at a constant rate, often between 5 and 20 °C/min, over a temperature range that encompasses the dehydration events (e.g., from room temperature to above 400 °C).[\[12\]](#)[\[13\]](#) The measurement is conducted under a controlled atmosphere, such as flowing nitrogen or air.
- **Data Analysis:**
 - The TGA curve will show distinct steps of mass loss. For gypsum, a two-step mass loss is typically observed, corresponding to the loss of 1.5 and 0.5 molecules of water.[\[13\]](#)[\[14\]](#) The stoichiometry of the hydrates can be confirmed from the percentage of mass loss.
 - The DSC curve will display endothermic peaks corresponding to the energy required for dehydration.[\[11\]](#) The area under these peaks is proportional to the enthalpy change of the reaction. An exothermic peak may be observed at higher temperatures due to the phase transition from a less stable to a more stable form of anhydrite.[\[13\]](#)
 - For quantitative analysis of mixtures of gypsum and bassanite, using a hermetically sealed pan with a pinhole can improve the resolution of the dehydration peaks.[\[10\]](#)

Solution Calorimetry

Solution calorimetry can be used to determine the heats of formation and hydration by measuring the heat evolved or absorbed when the different **calcium sulfate** forms are dissolved in a suitable solvent, such as hydrochloric acid.[\[5\]](#)

Experimental Protocol Outline:

- **Calorimeter Calibration:** The heat capacity of the calorimeter is determined using a standard reaction with a known enthalpy change.

- **Sample Dissolution:** A precisely weighed sample of the **calcium sulfate** hydrate (e.g., gypsum) is dissolved in a known volume of a suitable solvent (e.g., 2.09 molal HCl) within the calorimeter.[5]
- **Temperature Measurement:** The change in temperature of the solution upon dissolution is carefully measured.
- **Enthalpy Calculation:** The heat of solution is calculated from the temperature change and the heat capacity of the calorimeter and its contents.
- **Hess's Law Application:** By measuring the heats of solution for gypsum, bassanite, and anhydrite, the heats of hydration and transition can be calculated using Hess's Law.

Impact on Drug Development

The presence of different hydrate forms of a drug substance or excipient like **calcium sulfate** can significantly impact the final drug product.

- **Stability:** The conversion between hydrate forms can lead to changes in the physical properties of a solid dosage form, potentially affecting its shelf life.
- **Bioavailability:** Different hydrate forms can have different solubilities and dissolution rates, which can in turn affect the bioavailability of the active pharmaceutical ingredient (API).
- **Manufacturing:** The dehydration of gypsum to bassanite during manufacturing processes that involve heat, such as milling or drying, can alter the properties of the final product.[10]

A thorough understanding and characterization of the thermodynamic properties of **calcium sulfate** hydrates are therefore essential for ensuring the quality, stability, and efficacy of pharmaceutical products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Calcium_sulfate_(data_page) [chemeuropa.com]
- 2. New Insights into the Transition Temperature of Gypsum to Anhydrite Based on DFT Calculations of Thermodynamic Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Heat capacities and entropies from 8 to 1000 K of langbeinite ($\text{K}_2\text{Mg}_2(\text{SO}_4)_3$), anhydrite (CaSO_4) and of gypsum ($\text{CaSO}_4 \cdot 2\text{H}_2\text{O}$) [pubs.usgs.gov]
- 4. m.youtube.com [m.youtube.com]
- 5. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 6. Thermodynamic Modeling of Calcium Sulfate Hydrates in the $\text{CaSO}_4\text{--H}_2\text{O}$ System from 273.15 to 473.15 K with Extension to 548.15 K - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. tainstruments.com [tainstruments.com]
- 11. researchgate.net [researchgate.net]
- 12. Thermal Analysis of Calcium Sulfate Dihydrate and Supposed α and β Forms of Calcium Sulfate Hemihydrate from 25 to 500 ° C - PMC [pmc.ncbi.nlm.nih.gov]
- 13. rigaku.com [rigaku.com]
- 14. Thermal Analysis of Calcium Sulfate Dihydrate and Supposed α and β Forms of Calcium Sulfate Hemihydrate from 25 to 500 ° C - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermodynamic Properties of Calcium Sulfate Hydrates]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196961#thermodynamic-properties-of-calcium-sulfate-hydrates]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com